

Technical Guide: Fmoc-Met-Gly-OH Safety, Handling, and Application[1]

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Compound of Interest

Compound Name: Fmoc-Met-Gly-OH

CAS No.: 77275-43-5

Cat. No.: B2436847

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Executive Summary

Fmoc-Met-Gly-OH (N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-methionyl-glycine) is a protected dipeptide building block utilized in Solid-Phase Peptide Synthesis (SPPS).[1][2] While often categorized under generic Fmoc-amino acid safety protocols, this compound presents specific chemical stability challenges due to the methionine (Met) thioether side chain.[1]

This guide synthesizes standard safety data (SDS) with advanced handling protocols required to prevent methionine oxidation—a critical failure mode in drug development workflows involving this residue.[1]

Part 1: Chemical Identity & Physical Properties

Data aggregated from verified supplier specifications (Chem-Impex, Sigma-Aldrich).[1]

Property	Specification
Chemical Name	N-alpha-(9-Fluorenylmethyloxycarbonyl)-L-methionyl-glycine
CAS Number	77275-43-5
Molecular Formula	
Molecular Weight	428.5 g/mol
Purity	(HPLC)
Appearance	White to off-white powder
Solubility	Soluble in DMF, DMSO, NMP
Melting Point	Not fully characterized (Decomposes >150°C typical for Fmoc-dipeptides)

Part 2: GHS Safety Data & Hazard Profile

Note: While many Fmoc-amino acids are classified as non-hazardous, they should be treated as potential irritants.[1] The following is a derived safety profile based on functional group analysis.

Hazard Classification (GHS)[1]

- Signal Word:WARNING
- Hazard Statements:
 - H315: Causes skin irritation.[1]
 - H319: Causes serious eye irritation.[1]
 - H335: May cause respiratory irritation.[1]

Precautionary Measures[1][6]

- Inhalation: Avoid dust generation.[1][3] Use a fume hood when weighing.[1][4]

- Skin Contact: Fmoc groups can be cleaved by skin amines, potentially causing sensitization.
[1] Wear nitrile gloves (minimum 0.11 mm thickness).[1]
- Eye Contact: Rinse cautiously with water for 15 minutes.[1] Remove contact lenses.[1]

Part 3: Critical Handling & Storage (The "Why" Behind the Protocol)

The Methionine Oxidation Challenge

The primary technical risk with **Fmoc-Met-Gly-OH** is the oxidation of the methionine thioether () to methionine sulfoxide (

).[1] This reaction is accelerated by:

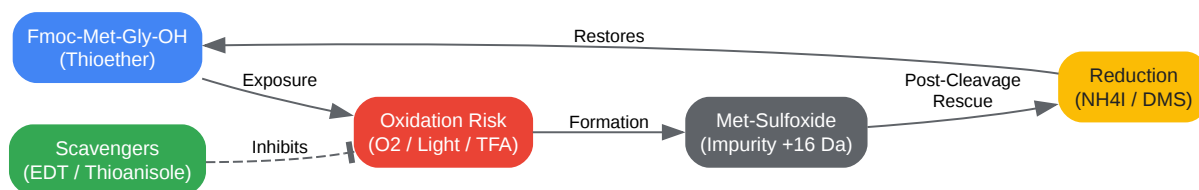
- Atmospheric Oxygen: During long-term storage.[1]
- Acidic Conditions: Specifically during the TFA cleavage step in SPPS.[5]
- Light Exposure: Photo-oxidation.[1]

Storage Protocol:

- Temperature: Store at 2–8°C (Superior to RT for long-term stability).
- Atmosphere: Flush vials with Argon or Nitrogen after opening.[1]
- Desiccation: Highly hygroscopic; moisture accelerates hydrolysis of the Fmoc group.

Visualization: Methionine Oxidation Pathway

The following diagram illustrates the oxidation mechanism and the intervention points using scavengers.



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Figure 1: Mechanism of Methionine oxidation and chemical intervention strategies.[1]

Part 4: Experimental Application (SPPS Protocol)

Coupling Protocol (Fmoc-Met-Gly-OH)

Since this is a dipeptide, coupling efficiency is generally high due to the primary amine of the growing chain attacking the carboxyl of the glycine linker (less steric hindrance than bulky amino acids).

Reagents:

- Activator: HBTU or HATU (0.95 eq relative to AA).[1]
- Base: DIEA (Diisopropylethylamine) (2.0 eq).[1]
- Solvent: DMF (Anhydrous).[1]

Step-by-Step Workflow:

- Resin Preparation: Swell resin (e.g., Wang or Rink Amide) in DMF for 30 mins.
- Deprotection: Remove previous Fmoc group using 20% Piperidine in DMF (min).[1][6] Wash with DMF.[1][6]
- Activation:
 - Dissolve **Fmoc-Met-Gly-OH** (3.0 eq) and HBTU (2.85 eq) in minimal DMF.[1]

- Add DIEA (6.0 eq) immediately before adding to resin.[\[1\]](#)
- Coupling: Shake at RT for 45–60 minutes.
- Monitoring: Perform Kaiser Test. If blue (incomplete), recouple.[\[1\]](#)

Cleavage Cocktail Selection (CRITICAL)

Standard cleavage cocktails (95% TFA / 2.5% TIS / 2.5%

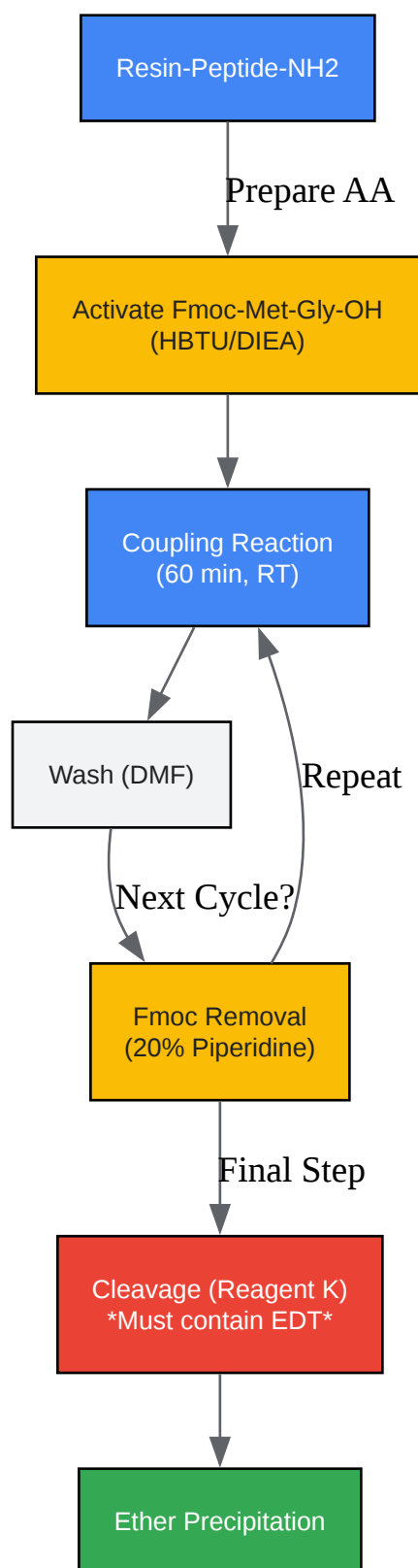
) are insufficient for Met-containing peptides.[\[1\]](#) You must use a cocktail containing sulfur scavengers to prevent tert-butyl cations (from other protecting groups) from attacking the Met thioether.[\[1\]](#)

Recommended Cocktail (Reagent K or H):

- TFA: 82.5%[\[1\]](#)
- Phenol: 5%[\[1\]](#)
- Thioanisole: 5%[\[1\]](#)
- Water: 5%[\[1\]](#)
- EDT (1,2-Ethanedithiol): 2.5% (The most effective scavenger for Met).[\[1\]](#)

Note: EDT has a pungent stench.[\[1\]](#) Use strictly in a fume hood. Alternatively, use DODT (3,6-Dioxa-1,8-octanedithiol) as a less odorous substitute.[\[1\]](#)

Visualization: SPPS Workflow for Met-Peptides



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Figure 2: Solid-Phase Peptide Synthesis workflow emphasizing the specific cleavage requirement.

Part 5: Troubleshooting & Quality Control

HPLC Analysis

When analyzing the final peptide containing **Fmoc-Met-Gly-OH** (or the deprotected sequence), look for a "split peak" or a peak eluting slightly earlier than the main product.^[1]

- Main Peak: Target Peptide.^[1]
- Earlier Peak (+16 Da): Methionine Sulfoxide [Met(O)].^[1]
- Action: If Met(O) > 5%, reduce the peptide using
in TFA before final purification.

Disposal^{[1][6]}

- **Fmoc-Met-Gly-OH** waste: Dispose of as solid hazardous waste.^[1]
- Cleavage Waste: Due to EDT/Thioanisole, this must be segregated into Halogenated/Sulfur waste streams, not general organic solvents.^[1]

References

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